

Application Notes and Protocols: 1-Hexadecanol, Aluminum Salt in Personal Care Formulations

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Compound of Interest

Compound Name: 1-Hexadecanol, aluminum salt

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Introduction

1-Hexadecanol, commonly known as cetyl alcohol, is a long-chain fatty alcohol widely utilized in the cosmetics and personal care industries. Its aluminum salt derivative, **1-Hexadecanol, aluminum salt** (CAS No. 19141-82-3), is a multifunctional ingredient that can be incorporated into a variety of formulations to enhance their stability, texture, and sensory properties.^{[1][2][3][4]} This document provides detailed application notes and protocols for the use of **1-Hexadecanol, aluminum salt** in personal care products.

Note: Specific quantitative data and experimental protocols for **1-Hexadecanol, aluminum salt** are not extensively available in public literature. Therefore, the following information is primarily based on the well-documented properties of 1-Hexadecanol (cetyl alcohol), with the understanding that the aluminum salt form may offer modified, potentially enhanced, performance characteristics.

Physicochemical Properties

A summary of the key physicochemical properties of 1-Hexadecanol is presented in the table below. These properties are fundamental to its function in personal care formulations.

| Property | Value | Reference |
|----------------------------|---|-----------|
| INCI Name | Cetyl Alcohol | [3] |
| CAS Number | 36653-82-4 (for 1-Hexadecanol) | [3] |
| CAS Number (Aluminum Salt) | 19141-82-3 | [2][4] |
| Appearance | Waxy, white solid or flakes | [1][4] |
| Solubility | Insoluble in water; soluble in alcohols and oils | [1][4] |
| Melting Point | 49-51 °C | [1] |
| Primary Functions | Emulsifier, Thickener, Emollient, Opacifier, Stabilizer | [1][3][4] |

Key Functions in Personal Care Formulations

1-Hexadecanol and its derivatives are valued for their multifunctional roles in cosmetic and dermatological formulations.

| Function | Description |
|------------------------------------|---|
| Emulsion Stabilization | In oil-in-water (O/W) and water-in-oil (W/O) emulsions, it functions as a co-emulsifier, increasing the stability and preventing phase separation. The combination of cetyl and stearyl alcohols (cetearyl alcohol) is particularly effective in enhancing emulsion stability.[5] |
| Viscosity and Texture Modification | It increases the viscosity and consistency of creams and lotions, contributing to a rich and stable texture.[6] Fatty alcohols are known to significantly increase the viscosity of O/W emulsions. |
| Emollience | As an emollient, it helps to soften and smooth the skin by forming a protective layer that reduces water loss.[7][8] |
| Opacifying Agent | In shampoos and other cleansing products, it imparts a pearlescent or opaque appearance.[4] |
| Foam Boosting | It can enhance the foaming capacity of surfactant-based systems.[4] |

Quantitative Data Summary

The following tables summarize typical usage levels and the impact of 1-Hexadecanol on formulation properties, based on studies of cetyl and cetearyl alcohol.

Table 4.1: Typical Use Levels in Personal Care Formulations

| Product Type | Typical Concentration (%) |
|--------------------------------------|---------------------------|
| Creams and Lotions | 1 - 5% |
| Shampoos and Conditioners | 0.5 - 3% |
| Ointments | 5 - 10% |
| Lipsticks and other anhydrous sticks | 0.5 - 2% |

Table 4.2: Impact on Emulsion Viscosity

| Fatty Alcohol Concentration (%) | Effect on O/W Emulsion Viscosity |
|---------------------------------|---|
| 1% | Noticeable increase in viscosity |
| 3% | Significant thickening, leading to a creamy texture |
| 5% | Forms a thick, stable cream |

Note: The exact impact on viscosity will depend on the overall formulation, including the primary emulsifier and oil phase concentration.

Experimental Protocols

Protocol for Preparation of an Oil-in-Water (O/W) Cream

This protocol outlines the basic steps for creating a stable O/W cream incorporating **1-Hexadecanol, aluminum salt**.

Materials:

- Oil Phase:
 - 1-Hexadecanol, aluminum salt** (or 1-Hexadecanol)
 - Other fatty alcohols (e.g., Stearyl Alcohol)
 - Emollients (e.g., Caprylic/Capric Triglyceride)

- Primary Emulsifier (e.g., Glyceryl Stearate)
- Water Phase:
 - Deionized Water
 - Humectant (e.g., Glycerin)
 - Thickener (e.g., Xanthan Gum)
- Cool-Down Phase:
 - Preservative
 - Fragrance/Essential Oils
 - Active Ingredients

Procedure:

- Preparation of Phases:
 - In a heat-resistant beaker, combine all oil phase ingredients.
 - In a separate heat-resistant beaker, combine all water phase ingredients.
- Heating:
 - Heat both the oil and water phases separately to 70-75°C with gentle stirring until all components are melted and uniform.
- Emulsification:
 - Slowly add the water phase to the oil phase while homogenizing at a moderate speed.
 - Continue homogenization for 5-10 minutes to form a uniform emulsion.
- Cooling:

- Begin cooling the emulsion while stirring gently with a propeller mixer.
- Addition of Cool-Down Phase:
 - Once the emulsion has cooled to below 40°C, add the cool-down phase ingredients one by one with gentle mixing until uniform.
- Final Adjustment:
 - Adjust the pH if necessary and mix until the cream is smooth and homogenous.

Protocol for Evaluating Emulsion Stability

Objective: To assess the physical stability of a formulated cream under accelerated aging conditions.

Methodology:

- Sample Preparation: Prepare the cream formulation as described in Protocol 5.1.
- Initial Characterization:
 - Measure the initial viscosity using a viscometer.
 - Observe the microscopic structure of the emulsion to determine globule size and distribution.
 - Measure the initial pH.
- Accelerated Stability Testing:
 - Place samples of the cream in ovens at elevated temperatures (e.g., 40°C and 50°C) and a refrigerator (4°C).
 - Conduct freeze-thaw cycling (e.g., 24 hours at -10°C followed by 24 hours at 25°C for three cycles).
- Evaluation:

- At predetermined intervals (e.g., 1, 2, 4, 8, and 12 weeks), remove samples from the stability chambers.
- Visually inspect for any signs of phase separation, creaming, or changes in color and odor.
- Re-measure viscosity and pH.
- Re-examine the microscopic structure for any changes in globule size.
- Data Analysis: Compare the results from the stability samples to the initial characterization to assess the stability of the formulation. A stable formulation will show minimal changes in its physical and chemical properties over time.

Visualizations

Experimental Workflow for Cream Formulation

Caption: Workflow for the preparation of an O/W cream.

Logical Relationship of Functions

Caption: Functional role in personal care formulations.

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